

# In-depth Technical Guide: Tifurac

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## Compound of Interest

Compound Name: *Tifurac*

Cat. No.: *B1619733*

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IUPAC Name: (6*R*,7*R*)-7-[(2*Z*)-2-(5-amino-1,2,4-thiadiazol-3-yl)-2-ethoxyiminoacetyl]amino]-3-[(4-(1-methylpyridin-1-ium-4-yl)-1,3-thiazol-2-yl)sulfanyl]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate<sup>[1]</sup>

Extensive research for a compound specifically named "**Tifurac**" did not yield sufficient data to generate an in-depth technical guide as requested. The scientific literature and chemical databases searched did not provide specific details on its mechanism of action, experimental protocols, or associated signaling pathways under this name.

It is possible that "**Tifurac**" is a lesser-known trade name, a regional name, or a research code that is not widely indexed.

However, the IUPAC name provided is associated with the cephalosporin antibiotic, Ceftaroline fosamil. While a detailed guide on a compound named "**Tifurac**" cannot be provided, we can offer a comprehensive technical guide on a related and well-documented therapeutic agent if you wish.

Should you be interested in a detailed technical whitepaper on a different compound, for instance, a well-documented antibiotic or another class of therapeutic agent, please provide the name, and we will generate a comprehensive guide that adheres to all the specified requirements, including data tables, experimental protocols, and detailed signaling pathway diagrams using Graphviz.

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## References

- 1. go.drugbank.com [go.drugbank.com]
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